

Protocol for Nitrosamine Risk Assessment in Drug Manufacturing

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

Cat. No.: *B15807349*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The discovery of N-nitrosamine impurities in various drug products has prompted stringent regulatory scrutiny from global health authorities, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).^{[1][2]} N-nitrosamines are classified as probable or possible human carcinogens, making their control in pharmaceutical products a critical aspect of patient safety.^{[3][4]} This document provides a comprehensive protocol for conducting a nitrosamine risk assessment for both active pharmaceutical ingredients (APIs) and finished drug products, in line with current regulatory expectations and guidelines such as ICH M7.^{[4][5]}

The risk assessment process is a systematic evaluation to identify, analyze, and mitigate the potential for nitrosamine formation or contamination throughout the lifecycle of a drug product.^{[5][6]} It encompasses a thorough review of the manufacturing process, raw materials, and storage conditions.^{[5][6]}

Regulatory Framework

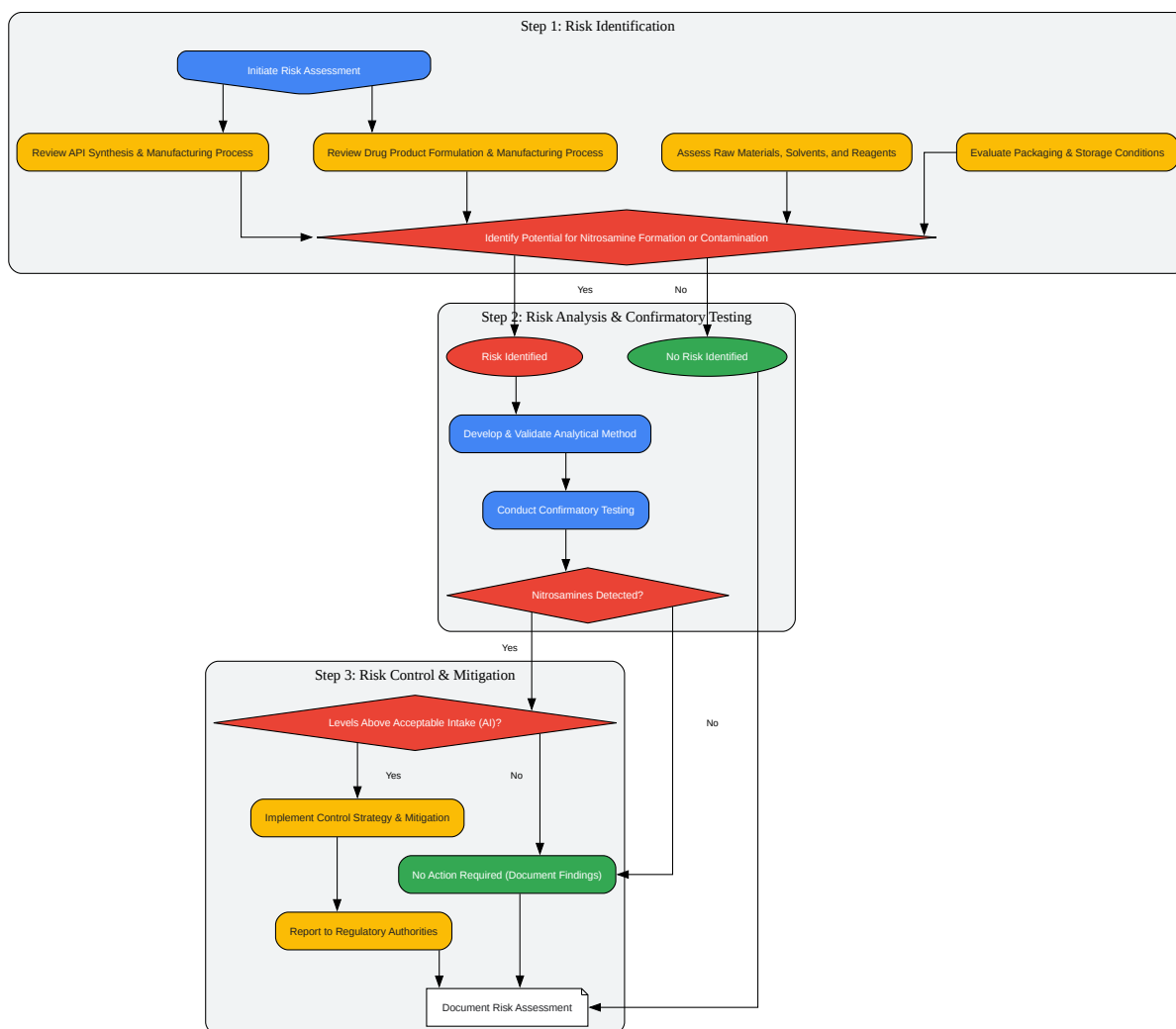
Regulatory bodies like the FDA and EMA have issued guidance documents outlining a three-step approach for manufacturers to address the risk of nitrosamine impurities:

- Risk Assessment: Evaluate manufacturing processes to identify any potential for nitrosamine formation or contamination.[\[7\]](#)[\[8\]](#)
- Confirmatory Testing: If a risk is identified, perform confirmatory testing on the drug product.[\[8\]](#)[\[9\]](#)
- Mitigation: Implement changes to the manufacturing process or material sourcing to prevent or reduce nitrosamine formation if unacceptable levels are confirmed.[\[7\]](#)[\[9\]](#)

The International Council for Harmonisation (ICH) M7 guideline, which focuses on DNA-reactive (mutagenic) impurities, provides a framework for the assessment and control of such impurities, including nitrosamines.[\[4\]](#)[\[5\]](#) Nitrosamines are considered a "cohort of concern" under ICH M7 due to their high carcinogenic potency.[\[3\]](#)[\[5\]](#)

Nitrosamine Risk Assessment Workflow

The following diagram illustrates the general workflow for a nitrosamine risk assessment:



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Caption: A workflow diagram illustrating the key stages of nitrosamine risk assessment in drug manufacturing.

Potential Sources of Nitrosamine Impurities

A thorough risk assessment must consider all potential sources of nitrosamine formation and contamination. Key areas to investigate include:

- Active Pharmaceutical Ingredient (API) Synthesis:
 - Presence of secondary, tertiary, or quaternary amines and nitrosating agents (e.g., nitrites, nitrous acid) in the same or subsequent reaction steps.[\[3\]](#)
 - Use of solvents, reagents, or catalysts that are susceptible to degradation into nitrosamine precursors.
 - Carryover of impurities from starting materials or intermediates.
- Drug Product Formulation and Manufacturing:
 - Interaction between the API and excipients that contain secondary or tertiary amines or trace levels of nitrosating agents.
 - Degradation of the API or excipients during the manufacturing process (e.g., due to heat or pH) leading to the formation of nitrosamine precursors.
 - Use of processing aids or water that may contain nitrosating agents.
- Raw Materials and Excipients:
 - Contamination of raw materials, including solvents, with nitrosamines or nitrosating agents.
 - The purity and quality of all incoming materials should be carefully evaluated.
- Packaging and Storage:

- Leaching of nitrosamines or nitrosating agents from packaging materials, such as blister foils containing nitrocellulose.
- Degradation of the drug product during storage, leading to the formation of nitrosamines.
- Cross-Contamination:
 - Use of shared equipment in a multi-product facility where other processes may involve nitrosating agents or amines.[\[10\]](#)

Quantitative Data: Acceptable Intake (AI) Limits

Regulatory agencies have established acceptable intake (AI) limits for several common nitrosamine impurities. These limits are based on a lifetime cancer risk of 1 in 100,000. It is crucial to consult the latest guidance from relevant authorities as these values may be updated.

Nitrosamine Impurity	Abbreviation	FDA Recommended AI Limit (ng/day)
N-Nitrosodimethylamine	NDMA	96
N-Nitrosodiethylamine	NDEA	26.5
N-Nitroso-N-methyl-4-aminobutanoic acid	NMBA	96
N-Nitrosodiisopropylamine	NDIPA	26.5
N-Nitrosoethylisopropylamine	NEIPA	26.5
N-Nitrosodibutylamine	NDBA	26.5

Note: This table provides examples, and manufacturers should refer to the most current FDA and EMA guidance for a complete and up-to-date list of AI limits.[\[11\]](#)[\[12\]](#)

Experimental Protocols for Nitrosamine Detection

Should the risk assessment identify a potential for nitrosamine presence, confirmatory testing using validated and sensitive analytical methods is required.[\[11\]](#)[\[13\]](#) High-performance liquid chromatography (HPLC) and gas chromatography (GC) coupled with mass spectrometry (MS)

are the most commonly employed techniques due to their high sensitivity and selectivity.[\[14\]](#)
[\[15\]](#)

Sample Preparation Protocol for LC-MS/MS Analysis of a Solid Dosage Form

This protocol provides a general procedure for the extraction of nitrosamines from a solid drug product for subsequent analysis by LC-MS/MS. Method validation is essential for each specific drug product.

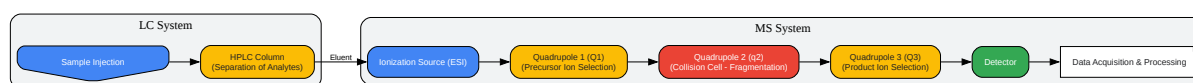
- **Sample Weighing:** Accurately weigh a representative amount of the powdered drug product (e.g., equivalent to a single dose) into a suitable centrifuge tube.
- **Internal Standard Spiking:** Add a known amount of an appropriate deuterated internal standard (e.g., NDMA-d6, NDEA-d10) to the sample. This helps to correct for variations in extraction efficiency and instrument response.
- **Extraction Solvent Addition:** Add a measured volume of a suitable extraction solvent. A common choice is a mixture of methanol and water, sometimes with the addition of a small amount of formic acid to improve extraction efficiency.
- **Extraction:**
 - Vortex the sample for a specified period (e.g., 10-15 minutes) to ensure thorough mixing.
 - Alternatively, use sonication for a defined duration (e.g., 15-20 minutes).
- **Centrifugation:** Centrifuge the sample at a high speed (e.g., 10,000 rpm) for a sufficient time (e.g., 10 minutes) to pellet the solid excipients.
- **Filtration:** Carefully transfer the supernatant to a clean vial, passing it through a 0.22 µm or 0.45 µm filter to remove any remaining particulate matter.
- **Analysis:** The filtered extract is now ready for injection into the LC-MS/MS system.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and selective technique for the quantification of trace-level nitrosamine impurities.

- Liquid Chromatography (LC) System:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution using a mixture of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like formic acid or ammonium formate to improve chromatographic peak shape and ionization efficiency.
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 40 °C) for reproducible retention times.
- Mass Spectrometry (MS) System:
 - Ionization Source: Electrospray ionization (ESI) in positive ion mode is generally used for nitrosamines.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. This involves monitoring specific precursor-to-product ion transitions for each nitrosamine and its corresponding internal standard.

The following diagram illustrates the signaling pathway for LC-MS/MS detection of nitrosamines:



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Caption: A simplified diagram showing the workflow for nitrosamine detection using LC-MS/MS.

Mitigation Strategies

If confirmatory testing reveals the presence of nitrosamines above the acceptable intake limit, manufacturers must implement mitigation strategies.^{[7][9]} These may include:

- Process Modification:
 - Adjusting reaction conditions (e.g., temperature, pH) to disfavor nitrosamine formation.
 - Introducing purification steps to remove nitrosamines or their precursors.
 - Replacing reagents or solvents that are sources of nitrosamine formation.
- Raw Material Control:
 - Establishing stricter specifications for incoming raw materials to limit the content of amines and nitrosating agents.
 - Changing suppliers to source higher purity materials.
- Formulation Changes:
 - In some cases, reformulating the drug product to remove incompatible excipients may be necessary.
- Packaging Changes:
 - Switching to packaging materials that do not contain or leach nitrosating agents.

Any changes made to the manufacturing process or formulation must be appropriately validated and reported to the relevant regulatory authorities.^[5]

Conclusion

A proactive and thorough nitrosamine risk assessment is an essential component of modern pharmaceutical quality systems. By systematically evaluating potential risks, conducting

appropriate testing, and implementing effective mitigation strategies, manufacturers can ensure the safety and quality of their drug products and comply with global regulatory expectations. Continuous monitoring and reassessment are also crucial as new scientific understanding and regulatory requirements emerge.

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